

# troubleshooting potassium ethyl xanthate decomposition during flotation

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## Compound of Interest

Compound Name: Potassium  
(carbodithioatoxy)ethane

Cat. No.: B8736422

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## Technical Support Center: Potassium Ethyl Xanthate (PEX)

Welcome to the technical support center for Potassium Ethyl Xanthate (PEX). This resource is designed for researchers, scientists, and professionals encountering challenges with PEX decomposition during flotation experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data to ensure the stability and effectiveness of your reagents.

## Frequently Asked Questions (FAQs)

Q1: My flotation recovery of sulfide minerals is suddenly poor, even though I'm using the same PEX concentration. What could be the cause?

A1: Sudden drops in recovery are often linked to PEX decomposition. The primary factors that accelerate decomposition are low pH (acidic conditions), high temperature, and the presence of oxidizing agents.[1][2][3] PEX is unstable in acidic solutions (below pH 7) and hydrolyzes rapidly.[4] Check the pH of your pulp; it should ideally be maintained in the alkaline range (pH 9-12) for optimal PEX stability.[2][5] Also, verify the temperature of your flotation pulp and the storage conditions of your PEX solution.

Q2: What are the visible signs or byproducts of PEX decomposition?

A2: The primary decomposition products of PEX in aqueous solutions are carbon disulfide ( $\text{CS}_2$ ) and the corresponding alcohol (ethanol).[3][4][6][7] Carbon disulfide has a characteristic pungent, unpleasant odor. If your PEX solution has a strong, foul smell, it is a strong indicator of degradation. Visually, the solution may also appear cloudy or have precipitated solids. In basic solutions, decomposition can also form carbonates and sulfides.[3]

Q3: What is the optimal pH range for storing and using PEX solutions?

A3: PEX exhibits significantly greater stability in alkaline conditions. It is stable at high pH but hydrolyzes rapidly at a pH below 9.[4] For flotation applications, maintaining a pH between 9 and 12 is recommended to minimize decomposition and ensure collector effectiveness.[2][5] Decomposition rates increase dramatically in neutral or acidic environments.[3][7]

Q4: How does temperature affect the stability of PEX?

A4: Higher temperatures accelerate the rate of PEX decomposition.[1][2] For instance, the decomposition rate at 300 K (27°C) can be significantly higher than at 283 K (10°C) at the same pH.[1][2][8] It is crucial to store stock solutions in a cool environment and to monitor the temperature of the flotation pulp, especially in warmer climates or heated circuits.

Q5: Can other reagents in my flotation circuit cause PEX to decompose?

A5: Yes. Oxidizing agents can degrade PEX into diethyl dixanthogen disulfide or other oxidation products.[4][9] The presence of strong oxidizers, or even dissolved oxygen, can contribute to the loss of active xanthate collector.[4] Additionally, certain metal ions, such as  $\text{Fe}^{3+}$ , have been shown to increase the decomposition rate.[3]

Q6: I am recycling process water. Could this be affecting my PEX performance?

A6: Absolutely. Recycled process water can accumulate residual ions, including xanthate itself and its decomposition products.[10] The presence of residual xanthate can lead to a loss of selectivity, causing valuable minerals to be lost in early-stage rejection streams (like a pre-flotation stage).[10][11] Furthermore, the buildup of dissolved ions and fine particles (slimes) can interfere with the flotation process and increase reagent consumption.[12]

## PEX Stability Data

The stability of Potassium Ethyl Xanthate is highly dependent on pH and temperature. The following tables summarize the decomposition rates under various conditions.

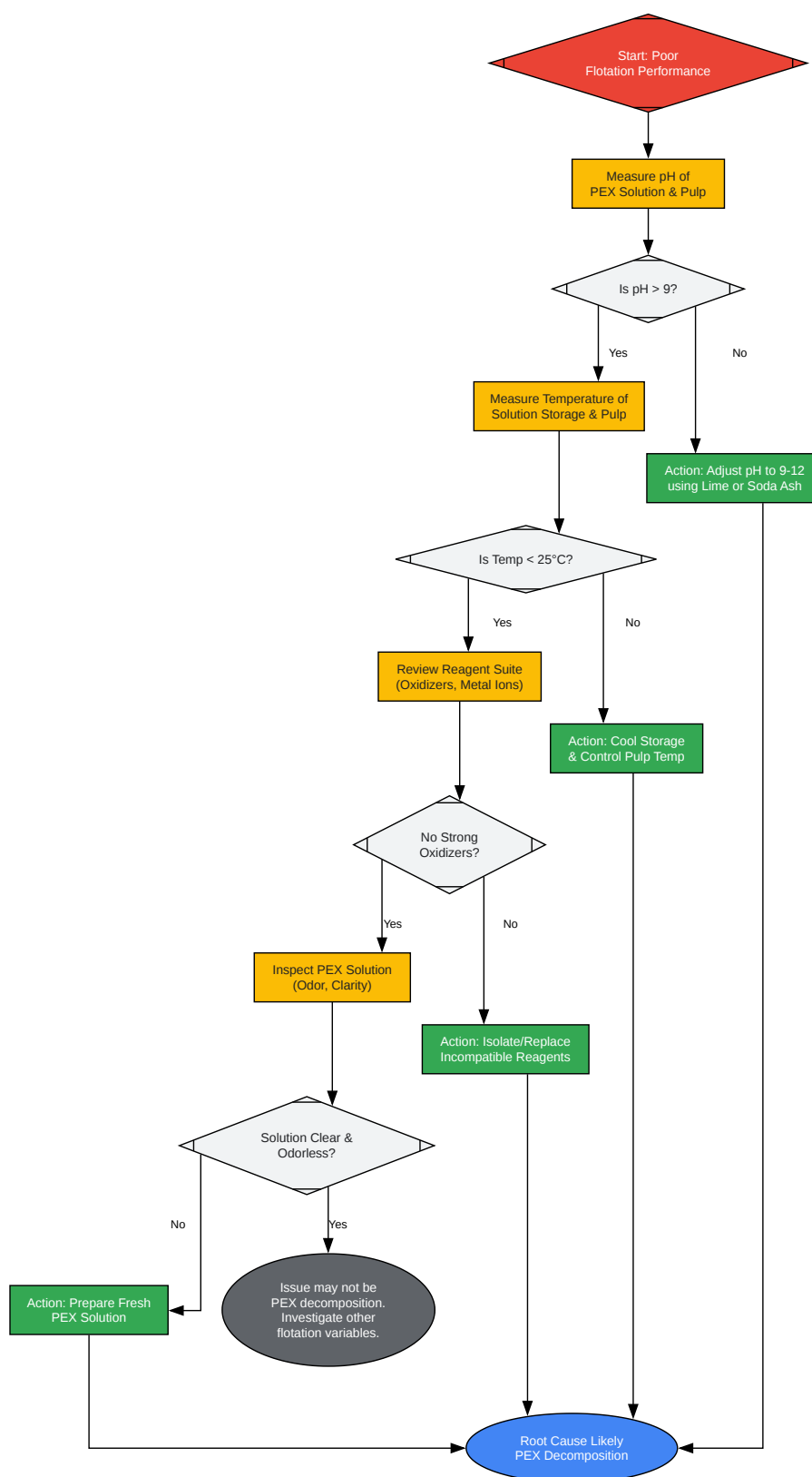
Table 1: Effect of pH and Temperature on PEX Decomposition Rate

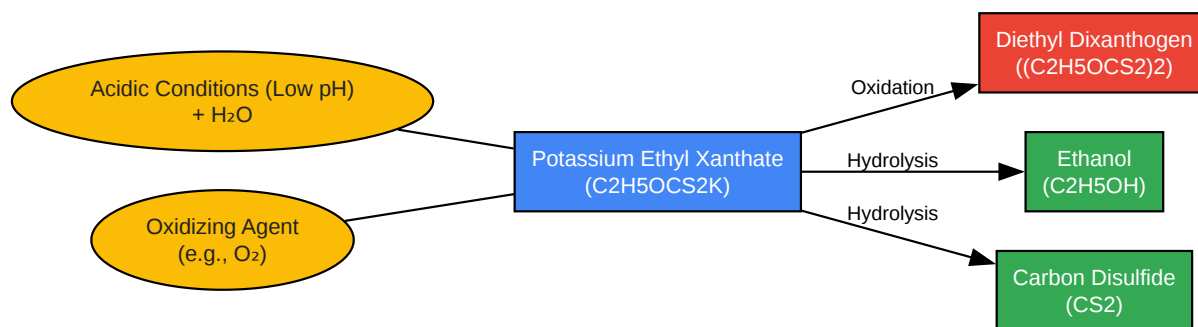
pH	Temperature (K)	Temperature (°C)	Decomposition Rate (%)
5	283	10	2.099
7	283	10	0.902
9	283	10	0.451
5	300	27	6.484
7	300	27	4.103

Data sourced from Mustafa et al. (2004).[\[1\]](#)[\[2\]](#)[\[8\]](#)

## Troubleshooting and Process Flow

If you are experiencing issues believed to be related to PEX decomposition, follow this logical troubleshooting workflow.





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